

Physical and chemical properties of propanamide

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Propanamide: A Comprehensive Technical Guide

Abstract

This technical guide provides an in-depth overview of the physical and chemical properties of propanamide (CH₃CH₂CONH₂), an organic compound of significant interest in chemical synthesis and pharmaceutical research. The document details its structural characteristics, physical constants, chemical reactivity, and spectroscopic profile. Furthermore, it outlines standardized experimental protocols for its synthesis and purification, presents key chemical reactions in a structured format, and summarizes critical safety and handling information. This guide is intended for researchers, scientists, and professionals in drug development who require a comprehensive understanding of this versatile amide.

Identifiers and Chemical Structure

Propanamide, also known as **propionamide**, is the primary amide derived from propanoic acid. [1] It is a simple yet important member of the amide family, featuring a three-carbon chain.[2]



Identifier	Value	Reference
IUPAC Name	Propanamide	[3]
Synonyms	Propionamide, Propylamide, Propionic amide	[3]
CAS Number	79-05-0	[4]
Molecular Formula	C ₃ H ₇ NO	[5][6]
Molecular Weight	73.09 g/mol	[7]
Chemical Structure	CH3CH2CONH2	
InChI Key	QLNJFJADRCOGBJ- UHFFFAOYSA-N	[4]
SMILES String	CCC(N)=O	[4]

Physical Properties

Propanamide is a white to off-white crystalline solid at room temperature.[1][8] Its high polarity, stemming from the amide functional group, allows for strong hydrogen bonding, which significantly influences its physical properties, such as its high boiling point and solubility.[2][8]



Property	Value	Conditions	Reference
Appearance	White to slightly yellow crystalline powder/flakes	Standard	[9][10][11]
Melting Point	76-80 °C	[3]	
Boiling Point	213 °C	[3][4]	
Density	1.042 g/mL	at 25 °C	[3][4]
Solubility			
Very soluble	Water	[3][9]	
Freely soluble	Ethanol, Diethyl Ether, Chloroform	[8][12]	
Soluble	Methanol, Acetone	[8]	_
Vapor Pressure	1.06 Pa	at 25 °C	[6][10]
рКа	16.60 ± 0.40	Predicted	[6][10]
LogP (Octanol/Water)	-0.7	at 23 °C	[6][10]
Dipole Moment	3.85 D	[4]	
Enthalpy of Fusion (ΔfusH°)	12.90 - 68.70 kJ/mol	[13]	_
Enthalpy of Vaporization (ΔvapH°)	63.80 kJ/mol	[13]	

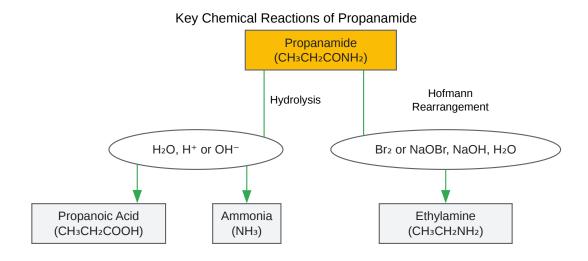
Chemical Properties and Reactivity

Propanamide exhibits reactivity characteristic of a primary amide. It is stable under normal conditions but reacts with strong acids, bases, and oxidizing agents.[9][14][15]

• Hydrolysis: In the presence of acid or base catalysts, propanamide can be hydrolyzed back to its parent carboxylic acid (propanoic acid) and ammonia or an amine.[2]



- Hofmann Rearrangement: As a primary amide, propanamide undergoes the Hofmann rearrangement reaction to produce ethylamine.[3][7]
- Decomposition: When heated to decomposition, it emits toxic fumes containing nitrogen oxides and carbon oxides.[9]
- Incompatibilities: Propanamide is incompatible with strong oxidizing agents, strong reducing agents, acids, and bases.[9][15]



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Key chemical reactions involving propanamide.

Spectroscopic Data

- Mass Spectrometry: In electron ionization mass spectrometry, the molecular ion peak [M]⁺ for propanamide is observed at an m/z of 73.[7] The fragmentation pattern provides further structural information.
- IR and NMR Spectroscopy: Detailed Infrared (IR) and Nuclear Magnetic Resonance (NMR) spectral data are available through resources such as the NIST WebBook.[5]



Synthesis and Experimental Protocols

Propanamide can be synthesized through several established routes. The most common methods involve the amidation of propanoic acid or its derivatives.

Common Synthesis Routes:

- Dehydration of Ammonium Propionate: The neutralization of propanoic acid with ammonia yields ammonium propionate, which can be dehydrated by heating to form propanamide and water.[3]
- From Propionyl Chloride: The reaction of propionyl chloride with ammonia provides a direct route to propanamide.[16]
- From Propionic Acid and Ammonium Hydroxide: A straightforward method involves heating propionic acid with ammonium hydroxide, followed by purification.[17]

Experimental Protocol: Synthesis from Propionic Acid and Ammonium Hydroxide

This protocol is a generalized procedure based on the method described in patent CN104987297A.[17]

1. Reaction Setup:

- In a reactor equipped with a rectifying column and a condenser, mix propionic acid and ammonium hydroxide. The molar ratio should be optimized for the specific scale, but a slight excess of ammonia is typical.
- Ensure the system is well-ventilated or operated within a fume hood.

2. Amidation Reaction:

- Gradually heat the mixture. As the temperature rises, water will be generated and can be continuously removed via the rectifying column to drive the equilibrium towards product formation.
- Monitor the reaction progress by tracking water removal or by analytical methods (e.g., TLC, GC).

3. Product Isolation and Purification:



- Once the reaction is complete, cool the mixture to room temperature.
- Perform a reduced pressure distillation to remove any remaining volatile impurities and unreacted starting materials.
- The crude propanamide can be further purified by recrystallization.[10] Dissolve the crude solid in a minimal amount of a suitable hot solvent (e.g., acetone, water, or a mixture thereof).
- Allow the solution to cool slowly to induce crystallization.
- Collect the purified crystals by filtration.
- Wash the crystals with a small amount of cold solvent and dry them in a vacuum desiccator over a drying agent like P₂O₅ or concentrated H₂SO₄.[10]

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// Nodes start [label="Start: Mix Propionic Acid\n& Ammonium
Hydroxide", shape=ellipse, style=filled, fillcolor="#34A853",
fontcolor="#FFFFFF"]; react [label="Heat Mixture in Reactor\nwith
Rectifying Column"]; remove_water [label="Continuously Remove
Water\nto Drive Reaction"]; cool [label="Cool Reaction Mixture"];
distill [label="Reduced Pressure Distillation"]; recrystallize
[label="Recrystallize from\nSuitable Solvent"]; filter[label="Filter
to Collect Crystals"]; dry [label="Dry Crystals under Vacuum"]; end
[label="End: Purified Propanamide", shape=ellipse, style=filled,
fillcolor="#EA4335", fontcolor="#FFFFFF"];

// Edges start -> react; react -> remove_water; remove_water -> cool
[label="Reaction Complete"]; cool -> distill; distill -> recrystallize
[label="Crude Product"]; recrystallize -> filter; filter -> dry; dry -
```

General workflow for the synthesis and purification of propanamide.

Experimental Protocol: Determination of Physical Properties

Standard laboratory methods are used to determine the melting and boiling points of propanamide.

1. Melting Point Determination (Capillary Method):

> end; }



- Load a small, dry sample of purified propanamide into a capillary tube, sealed at one end.
- Place the tube in a melting point apparatus.
- Heat the apparatus slowly (1-2 °C per minute) near the expected melting point.
- Record the temperature range from the first appearance of liquid to the complete melting of the solid.
- 2. Boiling Point Determination (Distillation Method):
- Place a sample of propanamide in a distillation flask with boiling chips.
- Set up a simple distillation apparatus with a condenser and a collection flask.
- Insert a thermometer so that the bulb is just below the side arm of the distillation flask.
- Heat the flask gently until the liquid boils and a steady stream of condensate is observed.
- Record the temperature at which the liquid and vapor are in equilibrium, indicated by a stable reading on the thermometer.

Applications

Propanamide and its derivatives are valuable in several fields:

- Chemical Intermediate: It serves as a versatile building block in organic synthesis for producing other compounds like propionitrile and various pharmaceuticals and agrochemicals.[2][7]
- Pharmaceutical Research: The propanamide core structure is a key component in the
 development of bioactive molecules. Its derivatives have been investigated for a range of
 therapeutic activities, including anti-inflammatory, analgesic, and anti-acetylcholinesterase
 properties.[7][8][18]
- Solvent: Due to its high dielectric constant, it can be used as a solvent for both organic and inorganic substances.[17]
- Laboratory Research: It has been used as an adsorbent in studies involving carbon nanotubes.

Safety and Handling

Propanamide requires careful handling due to its potential health hazards.



- · GHS Hazard Classification:
 - H319: Causes serious eye irritation.[19]
 - H302: Harmful if swallowed.[11]
 - May cause skin and respiratory tract irritation.[9][20]
- Precautionary Statements:
 - P264: Wash hands and skin thoroughly after handling.[19][20]
 - P280: Wear protective gloves, protective clothing, and eye/face protection.[19][20]
 - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[19][20]
- First Aid Measures:
 - Eyes: Immediately flush with plenty of water for at least 15 minutes.[9][20]
 - Skin: Wash off with plenty of soap and water.[9][20]
 - Inhalation: Move to fresh air.[9][20]
 - Ingestion: Wash out mouth with water and seek medical attention.
- Fire Fighting: Use water spray, dry chemical, carbon dioxide, or chemical foam to extinguish fires.[9]
- Storage: Store in a cool, dry, well-ventilated area below +30°C, away from incompatible substances.[6][10]

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